

Navigating the Safe Handling of 6-Bromo-2,3-dihydrobenzofuran: A Comprehensive Guide

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Compound of Interest

Compound Name: 6-Bromo-2,3-dihydrobenzofuran

Cat. No.: B067905

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This document provides essential safety protocols and logistical information for the handling and disposal of **6-Bromo-2,3-dihydrobenzofuran** (CAS No. 189035-22-1). Designed for researchers, scientists, and professionals in drug development, this guide delivers procedural, step-by-step instructions to ensure safe laboratory operations and mitigate risks associated with this compound.

Hazard Identification and Personal Protective Equipment (PPE)

6-Bromo-2,3-dihydrobenzofuran is classified with the following hazards:

- Harmful if swallowed (Acute toxicity, oral - Category 4).[\[1\]](#)[\[2\]](#)
- Causes skin irritation (Skin irritation, Category 2).[\[1\]](#)[\[2\]](#)
- Causes serious eye irritation (Serious eye damage/eye irritation, Category 2A).[\[1\]](#)[\[2\]](#)
- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation, Category 3).[\[1\]](#)[\[2\]](#)

Adherence to stringent PPE protocols is mandatory to minimize exposure. The following table summarizes the recommended personal protective equipment for handling this compound.

Protection Type	Recommended Equipment	Specification & Rationale
Eye and Face Protection	Chemical safety goggles with side-shields or a face shield.	Must conform to ANSI Z87.1 (US) or EN 166 (EU) standards to protect against splashes and dust. ^[3] A face shield is recommended when handling larger quantities where the risk of splashing is increased.
Hand Protection	Chemical-resistant gloves.	Nitrile or neoprene gloves are recommended for handling halogenated aromatic compounds. ^[4] Always inspect gloves for integrity before use and change them immediately if contaminated. For prolonged contact, consider double-gloving. Consult the glove manufacturer's specific chemical resistance data.
Body Protection	Laboratory coat.	A fully buttoned, long-sleeved laboratory coat is required to protect skin and personal clothing from contamination. For tasks with a higher risk of splashes, a chemically resistant apron over the lab coat is advised.
Respiratory Protection	NIOSH/MSHA-approved respirator.	To be used in the absence of or in addition to a chemical fume hood, especially if dust or aerosols are generated. An air-purifying respirator with an organic vapor (OV) cartridge is recommended. ^[5] A P95 or N95 particulate filter may be

necessary if handling the solid form generates dust.[4] A cartridge change-out schedule must be established.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **6-Bromo-2,3-dihydrobenzofuran** is crucial for laboratory safety.

2.1. Preparation and Engineering Controls

- **Ventilation:** All handling of **6-Bromo-2,3-dihydrobenzofuran**, including weighing and transfers, must be conducted within a certified chemical fume hood to minimize inhalation exposure.[6]
- **Emergency Equipment:** Ensure that an eyewash station and a safety shower are readily accessible and have been recently tested.
- **Gather Materials:** Assemble all necessary PPE and inspect for any defects. Have spill cleanup materials (e.g., inert absorbent, sealed waste containers) available in the immediate work area.

2.2. Handling

- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling the compound, before breaks, and at the end of the workday.
- **Avoid Contamination:** Do not eat, drink, or smoke in the laboratory.[7]
- **Transfers:** When transferring the solid, use a spatula or weighing paper to avoid generating dust. For solutions, transfer liquids carefully to prevent splashing.
- **Storage:** Keep the container tightly closed when not in use and store it in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[3][8]

Disposal Plan

Proper disposal of **6-Bromo-2,3-dihydrobenzofuran** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

3.1. Waste Segregation and Collection

- Identify as Halogenated Waste: This compound is a brominated organic and must be disposed of as halogenated organic waste.[\[1\]](#)[\[6\]](#)
- Solid Waste: Collect unused **6-Bromo-2,3-dihydrobenzofuran** and any contaminated disposable materials (e.g., gloves, weighing paper) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing this compound should be collected in a separate, labeled hazardous waste container for halogenated organic liquids. Do not mix with non-halogenated waste.[\[1\]](#)
- Contaminated Glassware: Rinse contaminated glassware three times with a suitable organic solvent (e.g., acetone or ethanol). Collect the rinsate as halogenated liquid waste.

3.2. Storage and Disposal

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**6-Bromo-2,3-dihydrobenzofuran**," and the appropriate hazard pictograms.[\[2\]](#)
- Storage: Store waste containers in a designated satellite accumulation area that is secure and well-ventilated.
- Disposal: Arrange for the collection of hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor. Do not pour this chemical down the drain.[\[2\]](#)

Emergency Procedures

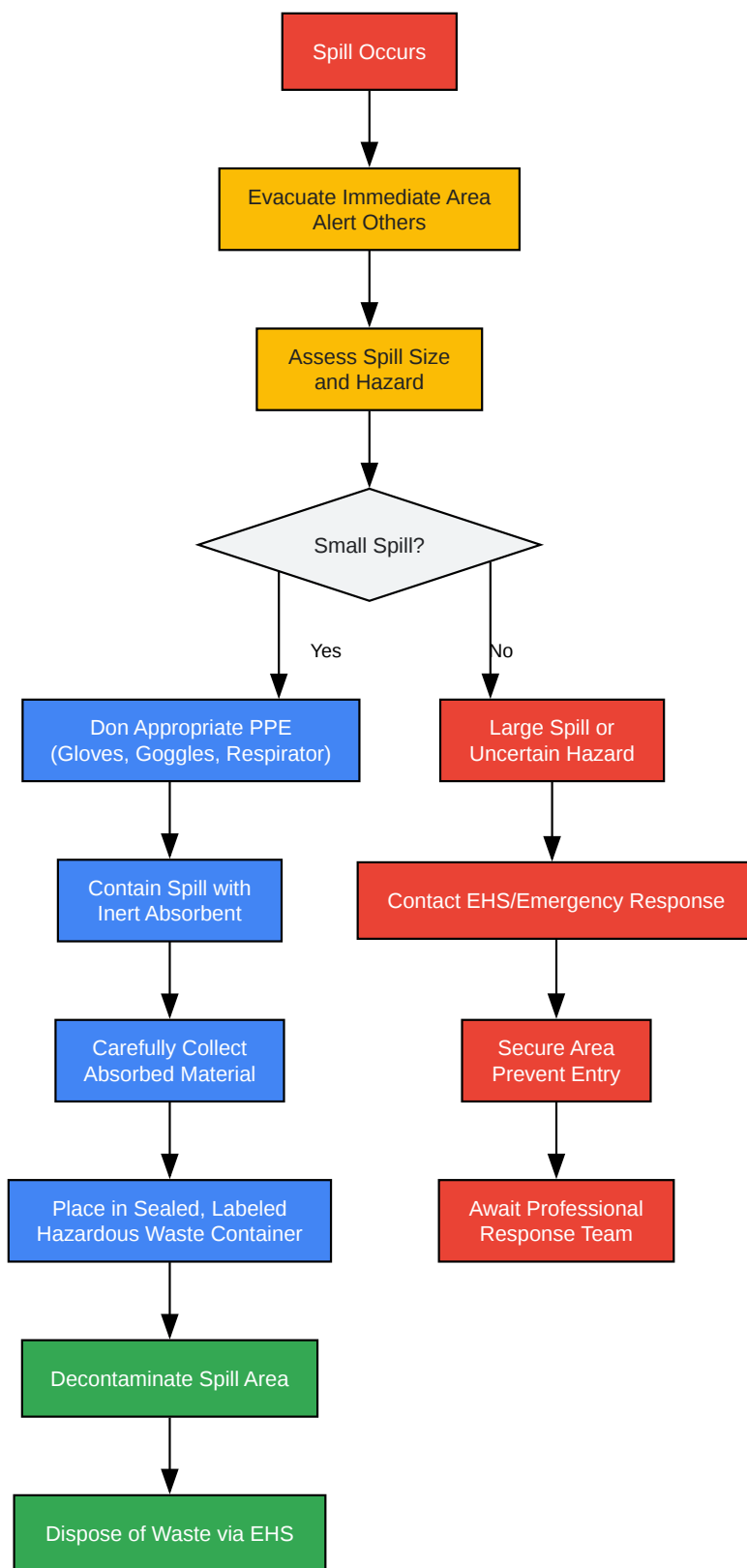
4.1. First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[3\]](#)

- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[3\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[3\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[3\]](#)

4.2. Spill Response

The following workflow should be followed in the event of a chemical spill.



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Workflow for responding to a chemical spill.

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